

# Physicochemical Profile & Technical Guide: Butyl Dichloroacetate

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## Compound of Interest

Compound Name: *Butyl dichloroacetate*

CAS No.: 29003-73-4

Cat. No.: B1668123

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## Executive Summary & Chemical Identity

**Butyl dichloroacetate** (BDCA) is a specialized halogenated ester used primarily as a pharmacophore intermediate and a radical precursor in polymer chemistry. It serves as a lipophilic delivery vehicle for the dichloroacetate (DCA) moiety—a pyruvate dehydrogenase kinase (PDK) inhibitor—and as a functional building block in Vicarious Nucleophilic Substitution (VNS) reactions.

## Critical Technical Note: CAS Registry Discrepancy

The CAS number 5405-79-8 provided in the request is widely indexed in chemical databases as 2,2-Dimethyl-3-hexanone, a ketone with no structural relation to **butyl dichloroacetate**.

- Correct Chemical Name: **Butyl dichloroacetate** (specifically n-butyl 2,2-dichloroacetate).[1]
- Correct CAS Registry Number: 29003-73-4 (for the n-butyl isomer).[1]
- Scope: This guide focuses on the properties and applications of **Butyl Dichloroacetate** (C<sub>6</sub>H<sub>10</sub>Cl<sub>2</sub>O<sub>2</sub>).

## Chemical Structure & Identifiers

Property	Specification
IUPAC Name	Butyl 2,2-dichloroacetate
Common Name	BDCA, Dichloroacetic acid butyl ester
Molecular Formula	C <sub>6</sub> H <sub>10</sub> Cl <sub>2</sub> O <sub>2</sub>
Molecular Weight	185.05 g/mol
SMILES	<chem>CCCCOC(=O)C(Cl)Cl</chem>
InChI Key	MASXONVJEAXEIV-UHFFFAOYSA-N

## Fundamental Physicochemical Properties

The following data represents the core physical constants for **n-butyl dichloroacetate**. These values are critical for process engineering and solvent selection in synthesis.

### Table 1: Physical Constants

Property	Value	Conditions / Note
Physical State	Liquid	Colorless to pale yellow, pungent odor
Density	1.185 ± 0.05 g/mL	@ 20°C (Heavier than water)
Boiling Point	185°C - 190°C	@ 760 mmHg (Predicted)
Refractive Index ( )	1.442	@ 20°C
Flash Point	> 80°C	Closed Cup (Estimate based on homologs)
LogP (Octanol/Water)	2.70	Lipophilic (High membrane permeability)
Solubility (Water)	Insoluble	Hydrolyzes slowly over time
Solubility (Organic)	Miscible	DCM, THF, Ethyl Acetate, Toluene

## Thermodynamic Analysis

BDCA exhibits a high boiling point relative to its molecular weight due to the polarizability of the dichloro-group and dipole-dipole interactions. However, unlike the parent acid (dichloroacetic acid), it cannot form intermolecular hydrogen bonds, keeping it a liquid with moderate viscosity. Its LogP of 2.7 suggests it is an ideal candidate for crossing biological membranes, acting as a "stealth" carrier for the hydrophilic dichloroacetate anion.

## Synthesis & Manufacturing Protocols

Reliable synthesis of BDCA is achieved through two primary pathways: Direct Esterification (economical) and Acyl Chloride Substitution (high purity).

### Method A: Direct Esterification (Dean-Stark Protocol)

Best for large-scale, cost-sensitive production.

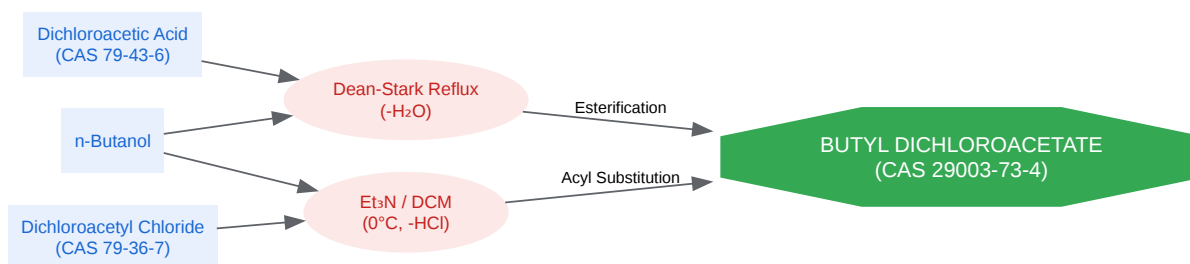
- Reagents: Dichloroacetic acid (1.0 eq), n-Butanol (1.2 eq), p-Toluenesulfonic acid (catalytic).
- Solvent: Toluene (azeotropic agent).
- Procedure: Reflux in a Dean-Stark apparatus to remove water continuously.
- Work-up: Wash with  $\text{NaHCO}_3$  (remove acid), brine, and dry over  $\text{MgSO}_4$ . Distill under reduced pressure.

## Method B: Acyl Chloride Substitution

Best for high-purity research applications.

- Reagents: Dichloroacetyl chloride (1.0 eq), n-Butanol (1.0 eq), Triethylamine (1.1 eq).
- Solvent: Dichloromethane (DCM), anhydrous,  $0^\circ\text{C}$ .
- Mechanism: Nucleophilic acyl substitution driven by base-mediated HCl scavenging.

## Visualization: Synthesis Pathways



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Figure 1: Dual synthetic pathways for **Butyl Dichloroacetate** showing acid-catalyzed esterification and acyl chloride substitution routes.

## Reactivity & Applications in Drug Development

BDCA is not merely a solvent; it is a reactive intermediate. Its utility stems from the electron-withdrawing effect of the two chlorine atoms, which activates the

-proton and the ester carbonyl.

## Vicarious Nucleophilic Substitution (VNS)

The

-proton of BDCA is acidic (

estimated ~15-16 in DMSO). In the presence of a base (e.g.,

-BuOK), it forms a carbanion that can attack nitroarenes.

- Application: Synthesis of functionalized heterocycles and indole derivatives.[2]
- Mechanism: The dichloromethyl carbanion attacks the nitroaromatic ring, followed by elimination of HCl, introducing a functionalized alkyl group.

## Radical Polymerization (ATRA)

BDCA serves as an initiator or monomer in Atom Transfer Radical Addition (ATRA). The C-Cl bond is labile in the presence of Cu(I) catalysts.

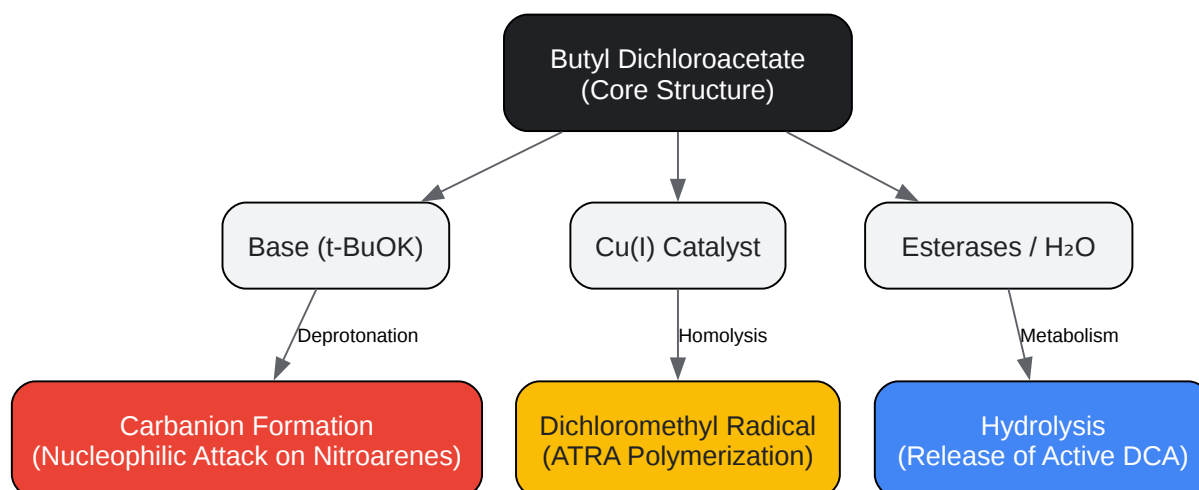
- Reaction: Homolytic cleavage of the C-Cl bond generates a radical stabilized by the carbonyl group, which can add across alkenes (e.g., styrene).

## Prodrug Design (PDK Inhibition)

Dichloroacetate (DCA) is a metabolic modulator. However, DCA salts have poor bioavailability and short half-lives.

- Strategy: BDCA acts as a lipophilic ester prodrug.
- Metabolism: Once in the plasma or cell, esterases hydrolyze BDCA, releasing active DCA and innocuous butanol. This enhances cellular uptake compared to the ionic salt form.

## Visualization: Reactivity Logic



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Figure 2: Reactivity profile of BDCA illustrating its role as a nucleophile precursor, radical initiator, and metabolic prodrug.

## Analytical Characterization

To validate the identity of synthesized BDCA, the following spectral signatures must be confirmed.

### Proton NMR ( <sup>1</sup>H-NMR, 400 MHz, CDCl<sub>3</sub> )

- 5.95 ppm (s, 1H): The diagnostic singlet for the -CHCl<sub>2</sub> proton. This peak is shifted significantly downfield due to the two chlorine atoms.
- 4.25 ppm (t, 2H): The -O-CH<sub>2</sub>- methylene group of the butyl chain.
- 1.65 ppm (m, 2H): The -methylene group.
- 1.40 ppm (m, 2H): The -methylene group.

- 0.95 ppm (t, 3H): The terminal methyl group.

## Infrared Spectroscopy (FT-IR)

- 1745–1755  $\text{cm}^{-1}$ : Strong C=O (Ester) stretch. The electron-withdrawing chlorines shift this frequency higher than typical alkyl esters ( $\sim 1735 \text{ cm}^{-1}$ ).
- 750–800  $\text{cm}^{-1}$ : Strong C-Cl stretching vibrations.

## Handling & Safety Protocols

BDCA combines the hazards of halogenated solvents and esters. It is a lachrymator and a skin irritant.

- Corrosivity: The dichloroacetyl moiety makes the ester prone to hydrolysis, generating traces of HCl and Dichloroacetic acid (corrosive) upon storage.
- Storage: Store in glass or fluoropolymer containers. Avoid metal containers (steel/aluminum) due to potential corrosion over time. Keep under inert gas (Nitrogen/Argon) to prevent moisture ingress.
- PPE: Nitrile gloves are insufficient for prolonged contact due to the lipophilic nature of the ester. Double-gloving or using laminate gloves (Silver Shield) is recommended for bulk handling.

## References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 95921, **Butyl dichloroacetate**. Retrieved from [[Link](#)]
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- Makosza, M., & Winiarski, J. (1987). Vicarious Nucleophilic Substitution of Hydrogen. *Accounts of Chemical Research*.
- Matyjaszewski, K., & Xia, J. (2001). Atom Transfer Radical Polymerization. *Chemical Reviews*.

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## Sources

- [1. Butyl dichloroacetate | C<sub>6</sub>H<sub>10</sub>Cl<sub>2</sub>O<sub>2</sub> | CID 95921 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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